

Essential Safety and Operational Guide for Handling TC-C 14G

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Compound of Interest

Compound Name: TC-C 14G

Cat. No.: B1662361

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **TC-C 14G**. It includes detailed operational and disposal plans to ensure the safe handling of this compound in a laboratory setting.

Chemical Identification:

- Name: **TC-C 14G**
- CAS Number: 656804-72-7
- Molecular Formula: $C_{24}H_{17}Cl_2F_2NO_4$
- Description: **TC-C 14G** is a Cannabinoid-1 Receptor (CB1R) inverse agonist.[\[1\]](#)

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **TC-C 14G** to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Protection Type	Required Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory. A face shield may be required for procedures with a high risk of splashing.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any tears or punctures before use. Change gloves frequently and immediately if contaminated.
Body Protection	Laboratory coat	A standard laboratory coat is required. For procedures with a higher risk of splashes, a chemically resistant apron or suit should be considered.
Respiratory Protection	Not typically required	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of **TC-C 14G** and ensuring a safe laboratory environment.

Procedure	Guideline
Handling	- Avoid contact with skin and eyes. - Avoid inhalation of dust or aerosols. - Use only in a well-ventilated area, preferably in a chemical fume hood. - Wash hands thoroughly after handling.
Storage	- Store in a tightly sealed container. - Keep in a cool, dry, and dark place. - Store away from incompatible materials such as strong oxidizing agents.

Accidental Exposure and First Aid

Immediate and appropriate first aid measures are critical in the event of accidental exposure to **TC-C 14G**.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

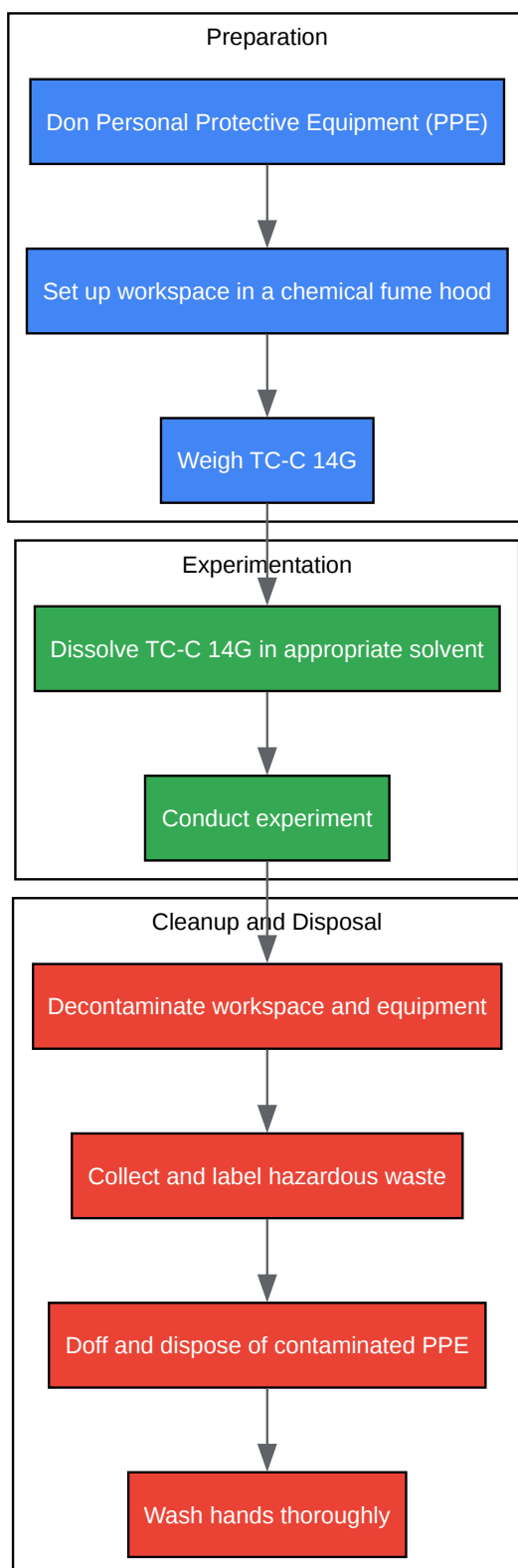
Disposal Plan

TC-C 14G is a chlorinated organic compound and must be disposed of as hazardous waste. Follow these steps for proper disposal:

- Waste Collection:
 - Collect waste **TC-C 14G** and any contaminated materials (e.g., gloves, pipette tips, paper towels) in a dedicated, clearly labeled, and sealed hazardous waste container.
 - The container should be made of a material compatible with chlorinated organic compounds.
- Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name "**TC-C 14G**," and the associated hazards (e.g., "Irritant," "Toxic").
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- Disposal:
 - Arrange for pick-up and disposal by a certified hazardous waste disposal company. Do not dispose of **TC-C 14G** down the drain or in regular trash.

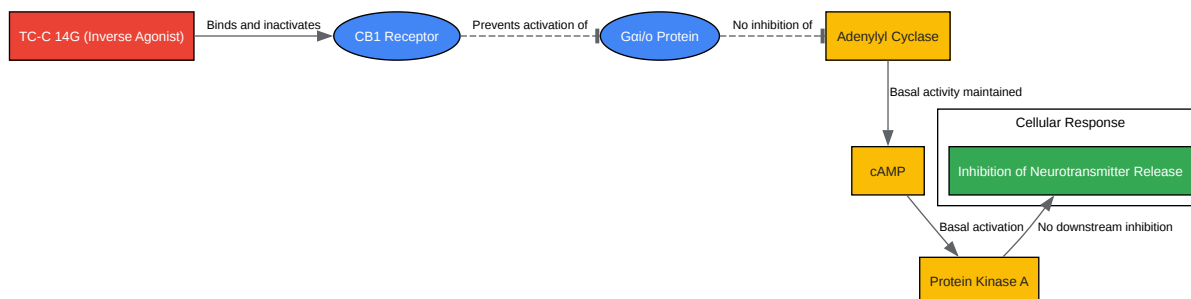
Experimental Workflows

The following diagrams illustrate the standard workflow for handling **TC-C 14G** and the signaling pathway of a CB1 receptor inverse agonist.



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Caption: Standard operational workflow for handling **TC-C 14G**.



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Caption: Simplified signaling pathway for a CB1 receptor inverse agonist like **TC-C 14G**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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